

An In-depth Technical Guide to the Physical and Chemical Properties of Emylcamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Emylcamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Emylcamate**, a compound recognized for its anxiolytic and muscle relaxant effects. The information is presented to support research, drug development, and quality control activities.

Chemical Identity

Emylcamate, chemically known as 3-methylpentan-3-yl carbamate, is a carbamate ester.^[1] It was developed as a therapeutic agent for anxiety and tension.^[1]

Identifier	Value
IUPAC Name	3-methylpentan-3-yl carbamate[1]
Other Names	1-Ethyl-1-methylpropyl carbamate[2], tert-Hexyl carbamate[1]
CAS Number	78-28-4
Chemical Formula	C ₇ H ₁₅ NO ₂
Molecular Weight	145.20 g/mol
Canonical SMILES	<chem>CCC(C)(CC)OC(=O)N</chem>
InChI	InChI=1S/C7H15NO2/c1-4-7(3,5-2)10-6(8)9/h4-5H2,1-3H3,(H2,8,9)
InChI Key	SLWGJZPKHAXZQL-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **Emylcamate** is presented below. These parameters are critical for understanding its behavior in biological systems and for formulation development.

Property	Value
Appearance	Solid powder
Melting Point	56-58.5 °C
Boiling Point	233.3 °C at 760 mmHg
35 °C at 1.0 torr	Freely soluble in ethanol, diethyl ether, benzene, and glycol ethers. Soluble in DMSO.
24 °C at 0.7 torr	
Water Solubility	4.0 mg/mL
Solubility in Organic Solvents	Freely soluble in ethanol, diethyl ether, benzene, and glycol ethers. Soluble in DMSO.
Octanol-Water Partition Coefficient (LogP)	1.68 (experimental)
Vapor Pressure	0.70 mmHg
Density	0.959 g/cm ³ (estimated)
Refractive Index	1.438 (estimated)

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Emylcamate** are crucial for reproducibility and further research.

Two primary methods for the synthesis of **Emylcamate** have been reported.

Method 1: Initial Synthesis

This method involves the reaction of 3-methyl-3-pentanol with potassium cyanate and trichloroacetic acid.

- Materials: 3-methyl-3-pentanol, potassium cyanate, trichloroacetic acid, suitable solvent (e.g., a non-polar organic solvent).
- Procedure:

- Dissolve 3-methyl-3-pentanol in a suitable solvent in a reaction vessel.
- Add potassium cyanate to the solution.
- Slowly add trichloroacetic acid to the reaction mixture while stirring. The acid acts as a catalyst.
- Maintain the reaction at a controlled temperature (specific temperature not detailed in available literature) for a sufficient duration to allow for the formation of the carbamate ester.
- After the reaction is complete, quench the reaction mixture, for example, by adding water.
- Extract the product into an organic solvent.
- Wash the organic layer to remove impurities.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude **Emylcamate** by recrystallization from a suitable solvent system, such as aqueous ethanol.

Method 2: Improved Synthesis

An improved method utilizes sodium cyanate and trifluoroacetic acid, which is reported to offer better efficiency.

- Materials: 3-methyl-3-pentanol, sodium cyanate, trifluoroacetic acid, suitable solvent.
- Procedure:
 - Combine 3-methyl-3-pentanol and sodium cyanate in a reaction vessel with a suitable solvent.
 - Carefully add trifluoroacetic acid to the mixture.

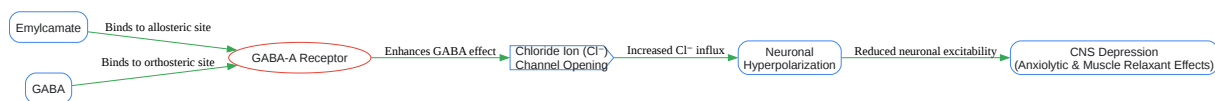
- Control the reaction conditions (temperature, time) to optimize the yield.
- Follow a similar workup and purification procedure as described in Method 1.

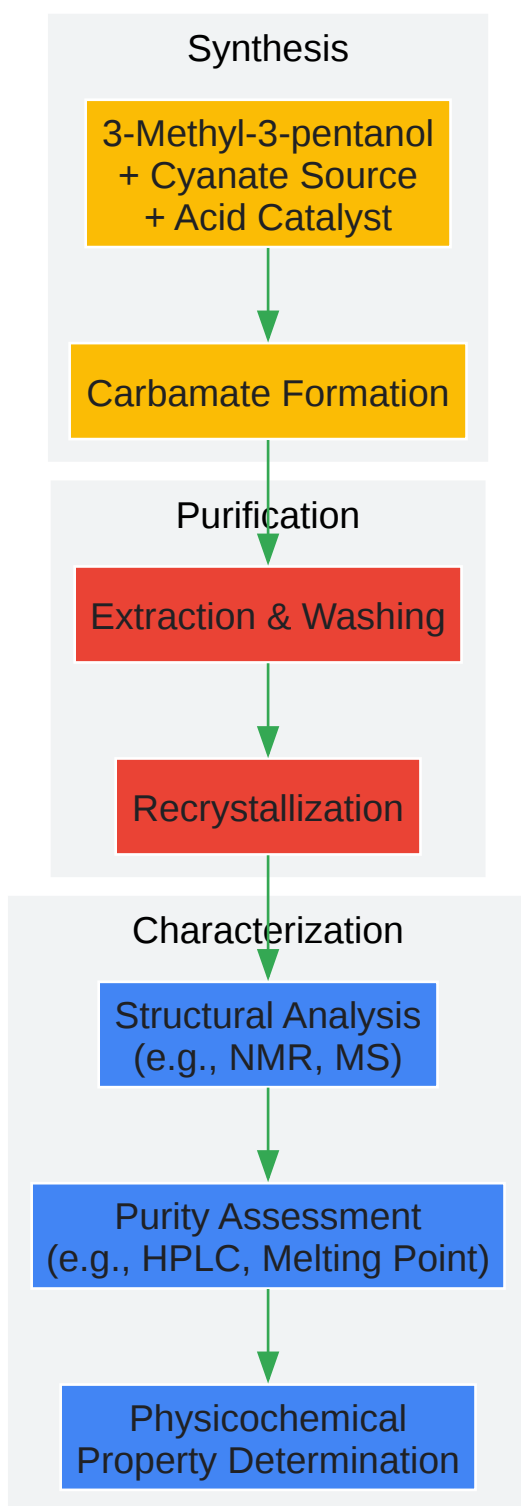
While specific experimental protocols for **Emylcamate** are not detailed in the provided search results, standard laboratory techniques would be employed.

- **Melting Point:** Determined using a melting point apparatus where a small sample is heated slowly, and the temperature range from the first sign of melting to complete liquefaction is recorded.
- **Boiling Point:** Measured using a distillation apparatus. For measurements at reduced pressure, a vacuum pump and a manometer are required.
- **Solubility:** Determined by adding a known amount of **Emylcamate** to a specific volume of the solvent at a constant temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured, often by techniques like UV-Vis spectroscopy or HPLC after filtration.
- **Octanol-Water Partition Coefficient (LogP):** Typically determined using the shake-flask method. A solution of **Emylcamate** in a mixture of n-octanol and water is shaken until equilibrium is achieved. The concentrations of **Emylcamate** in the octanol and water phases are then measured to calculate the partition coefficient.

Mechanism of Action and Signaling Pathway

The anxiolytic and muscle relaxant properties of **Emylcamate** are believed to be mediated through its interaction with the GABAergic system in the central nervous system (CNS). It is suggested to act as a positive allosteric modulator of GABA-A receptors.





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References

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